

# Otophyllósíde L: A Technical Overview of a Novel Pregnane Glycosíde

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## Compound of Interest

Compound Name: Otophyllósíde L

Cat. No.: B15592865

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: As of late 2025, publicly accessible scientific literature and chemical databases do not contain specific information on a compound designated "**Otophyllósíde L.**" The following guide provides a comprehensive overview of the chemical structures, properties, and biological activities of closely related and well-characterized otophyllósídes isolated from the plant *Cynanchum otophyllum*. This information is intended to serve as a valuable resource for researchers interested in this class of compounds.

## Introduction to Otophyllósídes

Otophyllósídes are a series of C21 steroidal glycosídes isolated from the roots of *Cynanchum otophyllum*, a plant used in traditional Chinese medicine. These compounds are characterized by a pregnane-type aglycone core, typically with hydroxylations and an acetyl group at C17, and a sugar chain attached at the C3 position. The sugar moieties often consist of unique and sometimes optically isomeric monosaccharides like D- and L-cymarose. Research has indicated a range of biological activities for these compounds, including neuroprotective and cytotoxic effects, making them of interest for drug discovery and development.

## Chemical Structures and Properties

The general chemical structure of otophyllósídes consists of a steroidal aglycone and a glycan chain. Variations in the aglycone structure and the composition and linkage of the sugar units give rise to the diverse family of otophyllósídes.

While the specific structure of **Otophyllside L** remains uncharacterized, the structures of other known otophyllsides, such as Otophyllside A, B, F, H, M, O, and T, have been elucidated. These compounds share a common pregnane skeleton but differ in their sugar chains and substitutions on the steroidal backbone.

Table 1: Physicochemical Properties of Selected Otophyllsides

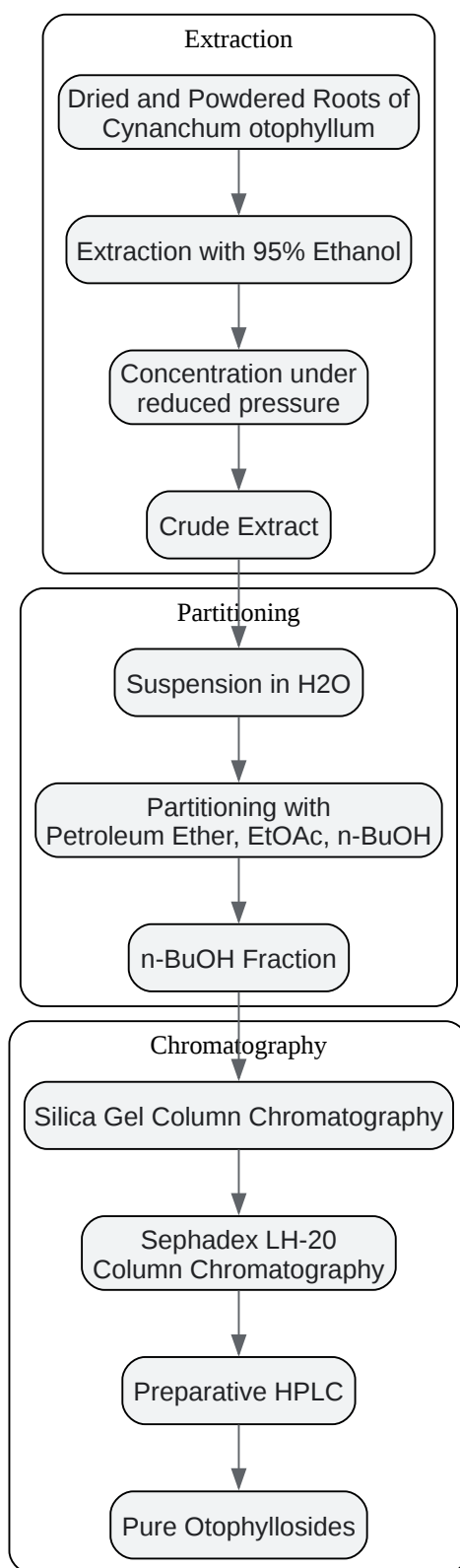
Compound	Molecular Formula	Molecular Weight (g/mol )	CAS Number
Otophyllside A	C48H74O18	939.09	107539-16-4
Otophyllside B	C41H64O14	780.94	107539-17-5
Otophyllside F	C48H76O16	909.12	250217-73-3
Otophyllside H	C49H72O18	949.09	1175651-76-2
Otophyllside M	C55H82O22	1095.23	1175651-81-9
Otophyllside O	C56H84O20	1077.25	1326583-08-7
Otophyllside T	C48H70O18	935.07	1642306-14-6

## Experimental Protocols

The isolation and structural elucidation of otophyllsides involve a series of chromatographic and spectroscopic techniques.

### Isolation of Otophyllsides

A general workflow for the isolation of otophyllsides from the roots of *Cynanchum otophyllum* is outlined below.



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**Figure 1:** General workflow for the isolation of otophyllósides.

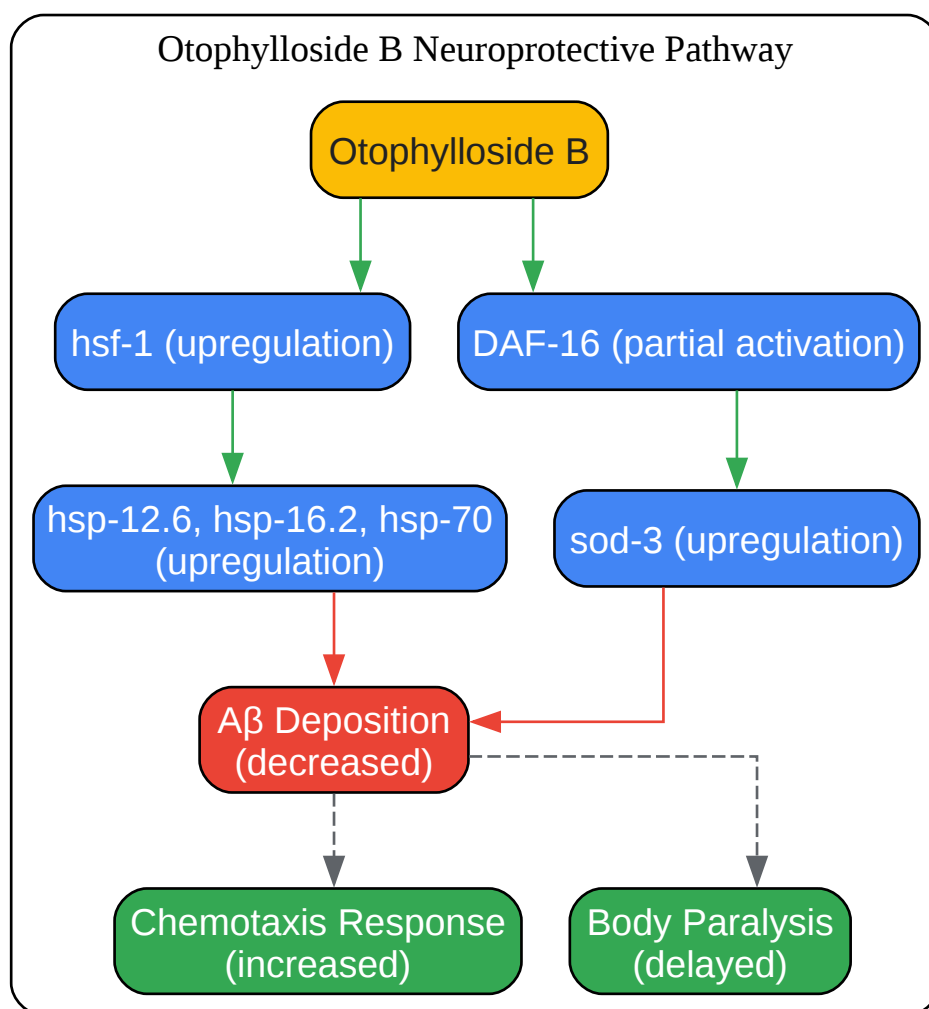
## Structural Elucidation

The chemical structures of the isolated otophyllósides are determined using a combination of spectroscopic methods:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HR-ESI-MS) is used to determine the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (COSY, HSQC, HMBC) NMR experiments are crucial for determining the connectivity of atoms within the aglycone and the sugar residues, as well as the sequence and linkage of the sugar chain.
- **X-ray Crystallography:** In some cases, single-crystal X-ray diffraction can provide the absolute configuration of the molecule.

## Biological Activities and Signaling Pathways

Several otophyllósides have demonstrated significant biological activities. For instance, Otophyllósíde B has been shown to protect against A $\beta$  toxicity in *C. elegans* models of Alzheimer's disease.<sup>[1]</sup> The proposed mechanism involves the activation of the heat shock transcription factor (HSF-1) and the DAF-16/FOXO pathway.



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## References

- 1. Otophyllloside B Protects Against A $\beta$  Toxicity in Caenorhabditis elegans Models of Alzheimer's Disease - PubMed [pubmed.ncbi.nlm.nih.gov]
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